

Application Note: Mounting the AC915 Accelerometer for Accurate Readings

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC915

Cat. No.: B15555702

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The **AC915** is a high-performance accelerometer designed for critical applications where accurate and reliable vibration measurements are paramount. Proper mounting of this sensor is the most critical factor in achieving accurate and repeatable data. An improper mounting technique can significantly alter the frequency response of the accelerometer, leading to erroneous readings and compromised experimental integrity.

This application note provides detailed protocols and best practices for mounting the **AC915** accelerometer to ensure the highest quality data acquisition. Adherence to these guidelines will minimize measurement uncertainty and maximize the reliability of your results in research, development, and manufacturing environments.

Materials and Equipment

- **AC915** Accelerometer
- Mounting Stud (1/4-28) or M6x1 Adapter Stud
- Torque Wrench
- Drill and Tap for 1/4-28 or M6x1 threads

- Spot-facing tool
- Surface Cleaning Agents (e.g., Isopropyl alcohol, acetone)
- Lint-free wipes
- Coupling Fluid (e.g., Silicone grease, light oil, petroleum jelly)
- Personal Protective Equipment (Safety glasses, gloves)

Quantitative Data Summary

For optimal performance, it is crucial to adhere to the manufacturer's specified mounting parameters. The following table summarizes the key quantitative data for mounting the **AC915** accelerometer.

Parameter	Value	Unit	Notes
Mounting Torque	2 to 5	ft. lbs.	Insufficient torque can lead to poor coupling, while excessive torque can damage the sensor. [1] [2]
	2.7 to 6.8	Nm	
Mounting Thread	1/4-28	-	Standard thread size for the AC915. [1] [2]
Compatible Adapter Stud	M6x1	-	For use in metric threaded holes. [2] [3]
Case Material	316L Stainless Steel	-	[1] [2]
Weight	3.2 (91)	oz (grams)	[1] [2]

Experimental Protocols: Recommended Mounting Procedure

The following protocol outlines the best practices for stud mounting the **AC915** accelerometer, which is the recommended method for achieving the highest fidelity measurements.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Surface Preparation

Proper surface preparation is fundamental to ensuring a solid mechanical connection between the accelerometer and the test structure.

- Select a Mounting Location: Choose a location on the test structure that is representative of the vibration to be measured. The surface should be flat and smooth.
- Machine the Mounting Surface: If the surface is not perfectly flat, use a spot-facing tool to create a smooth, flat mounting surface with a diameter at least as large as the base of the accelerometer. The surface finish should be 32 micro-inches or better.
- Drill and Tap a Mounting Hole: Drill and tap a hole perpendicular to the mounting surface to accommodate the 1/4-28 mounting stud or the M6x1 adapter stud. Ensure the tap class is 2.
- Clean the Surfaces: Thoroughly clean the mounting surface and the base of the accelerometer with a suitable cleaning agent like isopropyl alcohol to remove any grease, oil, or other contaminants. Use a lint-free wipe to dry the surfaces.[\[4\]](#)

Accelerometer Installation

- Inspect the Threads: Visually inspect the threads on the mounting stud, the mounting hole, and the accelerometer for any damage or debris.
- Apply a Coupling Fluid: Apply a thin, uniform layer of coupling fluid, such as silicone grease, to the mounting surface.[\[6\]](#)[\[7\]](#)[\[8\]](#) This fluid fills any microscopic voids between the two surfaces, improving the transmission of high-frequency vibrations.[\[7\]](#)[\[9\]](#)
- Install the Mounting Stud: Screw the mounting stud into the tapped hole on the test structure.
- Mount the Accelerometer: Screw the **AC915** accelerometer onto the mounting stud by hand until it is snug.
- Torque the Accelerometer: Using a calibrated torque wrench, tighten the accelerometer to the manufacturer's specified torque of 2 to 5 ft. lbs. (2.7 to 6.8 Nm).[\[1\]](#)[\[2\]](#) This ensures a


secure and repeatable connection.


Cable Connection and Routing

- Connect the Cable: Attach the appropriate cable to the 2-pin MIL-C-5015 connector on the **AC915**.
- Secure the Cable: Secure the cable to the test structure a few inches from the accelerometer to prevent the cable from whipping and introducing noise into the measurement.

Visualizations

Experimental Workflow for Mounting the AC915 Accelerometer





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mip.fi [mip.fi]
- 2. delta3n.hu [delta3n.hu]
- 3. innomic.com [innomic.com]
- 4. istec.com [istec.com]
- 5. blog.endaq.com [blog.endaq.com]
- 6. Accelerometer Mounting Tip Sheet - Vibration Research [vibrationresearch.com]
- 7. Guidelines for Mounting Test Accelerometers | PCB Piezotronics [pcb.com]
- 8. metrixbv.com [metrixbv.com]
- 9. web.ist.utl.pt [web.ist.utl.pt]
- To cite this document: BenchChem. [Application Note: Mounting the AC915 Accelerometer for Accurate Readings]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15555702#how-to-mount-the-ac915-accelerometer-for-accurate-readings>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com